Application Note: Long-Term Stability and Storage of LQFM215

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Compound of Interest

Compound Name:	*LQFM215*
Cat. No.:	*B12370484*

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Abstract

This document provides detailed guidelines and protocols for the long-term storage and stability assessment of **LQFM215**, a potent and selective inhibitor of the L-proline transporter (PROT/SLC6A7). Proper handling and storage are critical to ensure the compound's integrity and efficacy in research applications. This note includes recommended storage conditions, a summary of its mechanism of action, and generalized protocols for performing stability studies.

Introduction to LQFM215

LQFM215 is a synthetic small molecule inhibitor of the L-proline transporter (PROT), also known as Solute Carrier Family 6 Member 7 (SLC6A7).[1] The PROT transporter plays a significant role in regulating synaptic levels of L-proline, which in turn modulates glutamatergic neurotransmission via NMDA and AMPA receptors.[2][3] Due to its mechanism, **LQFM215** has demonstrated neuroprotective potential in models of ischemic stroke and antipsychotic effects in preclinical models of schizophrenia.[2][4] Given its therapeutic potential, ensuring the chemical stability of **LQFM215** during storage is paramount for obtaining reliable and reproducible experimental results.

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Recommended Storage Conditions

LQFM215 is supplied as a white to off-white solid and can be stored in both powder form and as a stock solution.[5] Adherence to the following storage conditions is recommended to minimize degradation and ensure long-term stability.

Table 1: Recommended Storage Conditions for **LQFM215**

Form	Storage Temperature	Recommended Duration	Source(s)
Solid Powder	-20°C	Up to 3 years	[5]
Solid Powder	4°C	Up to 2 years	[5]
In Solvent (e.g., DMSO)	-80°C	Up to 6 months	[1][5]
In Solvent (e.g., DMSO)	-20°C	Up to 1 month	[1][5]

Note: For stock solutions, it is highly recommended to store them in small aliquots in tightly sealed vials to avoid repeated freeze-thaw cycles.[6]

Mechanism of Action and Signaling Pathway

LQFM215 exerts its effects by inhibiting the PROT/SLC6A7 transporter.[1] This inhibition leads to an increase in synaptic L-proline concentrations. Elevated L-proline levels can modulate the function of glutamatergic receptors, which is believed to be the basis for its neuroprotective and antipsychotic properties.[4][7] In the context of neuroprotection, the PI3K/AKT signaling pathway, which is crucial for cell survival and differentiation, has been implicated as a downstream effector.[7]

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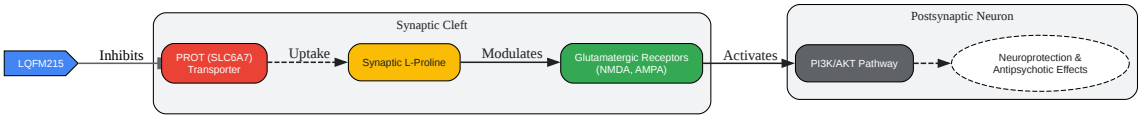

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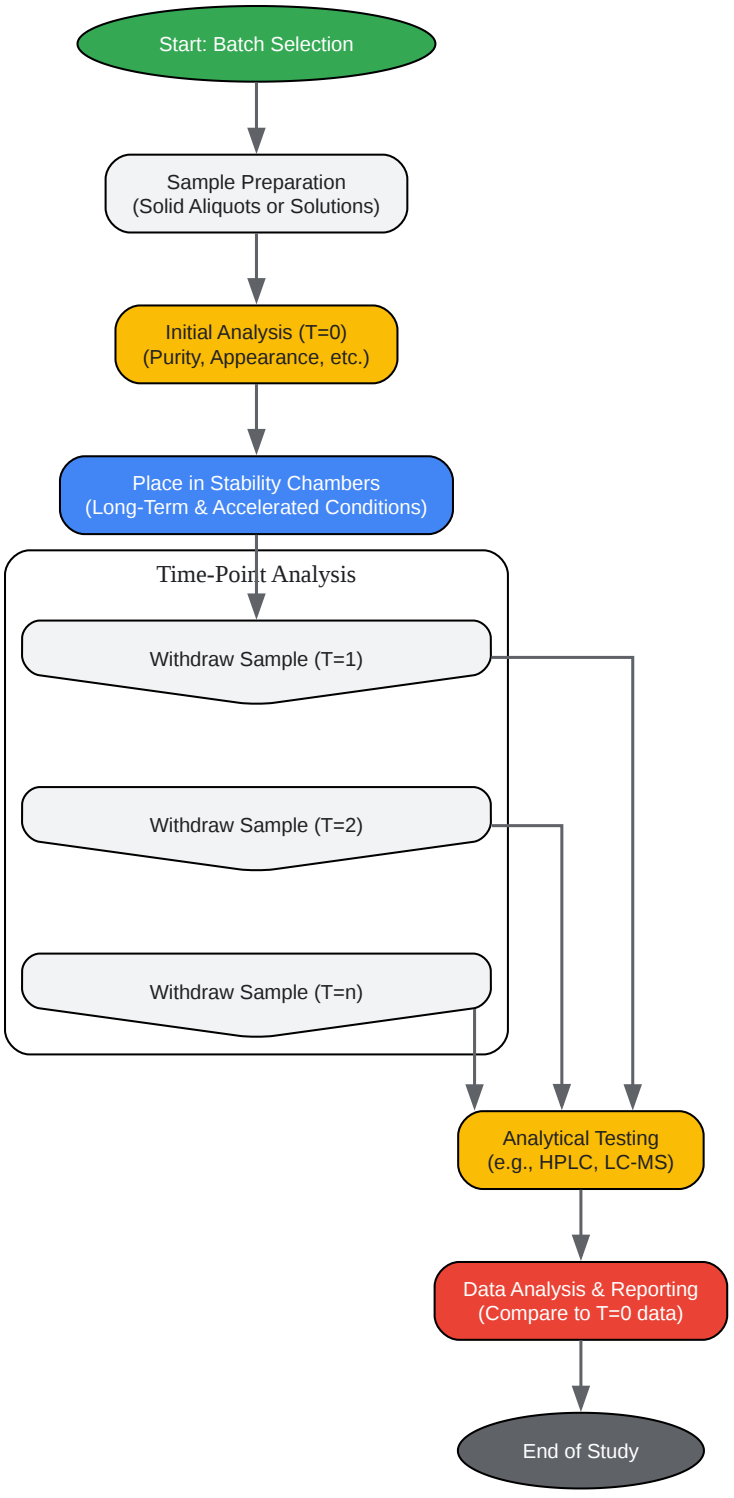

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